

# A Technical Guide to 4-Nitrobenzenesulfonamide: Solubility and Melting Point

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## Compound of Interest

Compound Name: 4-Nitrobenzenesulfonamide

Cat. No.: B188996

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This document provides a comprehensive overview of the physicochemical properties of **4-nitrobenzenesulfonamide**, with a specific focus on its solubility and melting point. This guide includes quantitative data, detailed experimental protocols, and logical workflows to assist in laboratory applications and drug development processes.

## Physicochemical Properties

**4-Nitrobenzenesulfonamide** (CAS No. 6325-93-5) is a crystalline organic compound with the molecular formula  $C_6H_5N_2O_4S$ . It serves as a crucial intermediate in various organic syntheses.

The melting point of a compound is a critical indicator of its purity. For **4-nitrobenzenesulfonamide**, the reported melting point is consistently in a narrow range, suggesting a high degree of purity for commercially available samples. Impurities typically lead to a depression and broadening of the melting point range.<sup>[1][2]</sup>

Property	Reported Value (°C)	Purity (%)	Reference(s)
Melting Point	178-180	97	[3]
Melting Point	180.0 to 184.0	>98.0	[4]
Melting Point	178-181	97	[5]
Melting Point	178-180	N/A	[6]

Quantitative solubility data for **4-nitrobenzenesulfonamide** is not extensively available in the provided search results. However, its solubility characteristics can be inferred from its molecular structure, which contains both polar (sulfonamide and nitro groups) and non-polar (benzene ring) regions.[7] This amphiphilic nature dictates its solubility in various solvents. Generally, it is expected to have low solubility in water and higher solubility in polar organic solvents.[7]

A qualitative solubility testing workflow can be employed to characterize its behavior in different solvent systems. The following table summarizes the expected solubility based on general principles of organic chemistry.[8][9]

Solvent System	Expected Solubility	Rationale
Water	Low	The non-polar benzene ring counteracts the polarity of the sulfonamide and nitro groups.
5% Sodium Hydroxide (NaOH)	Soluble	The sulfonamide proton is acidic and will react with a strong base like NaOH to form a water-soluble sodium salt. [10]
5% Sodium Bicarbonate (NaHCO <sub>3</sub> )	Insoluble	Sulfonamides are generally not acidic enough to react with a weak base like sodium bicarbonate. This differentiates them from more acidic functional groups like carboxylic acids.[10]
5% Hydrochloric Acid (HCl)	Insoluble	The molecule does not possess a sufficiently basic functional group to be protonated by a dilute acid.[10]
Polar Organic Solvents (e.g., Acetone, Ethanol)	Soluble	The principle of "like dissolves like" suggests that the polar functionalities of 4-nitrobenzenesulfonamide will interact favorably with polar organic solvents.[7]
Non-polar Organic Solvents (e.g., Hexane)	Low	The overall polarity of the molecule is too high for significant solubility in non-polar solvents.

## Experimental Protocols

The following sections detail standardized methodologies for determining the melting point and solubility of **4-nitrobenzenesulfonamide**.

This protocol is adapted from standard laboratory procedures for melting point determination using a capillary method.<sup>[1][11][12]</sup>

#### Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)<sup>[1]</sup>
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle
- Spatula

#### Procedure:

- Sample Preparation: Place a small amount of dry **4-nitrobenzenesulfonamide** powder on a clean, dry surface. If the crystals are large, gently crush them to a fine powder using a mortar and pestle.
- Loading the Capillary Tube: Tap the open end of a capillary tube into the powder to collect a small amount of the sample. Invert the tube and tap the sealed end gently on a hard surface to pack the powder into the bottom. The packed sample height should be approximately 1-2 mm.<sup>[11]</sup>
- Apparatus Setup:
  - Mel-Temp: Place the capillary tube into a sample slot in the heating block. Ensure the thermometer is correctly positioned to accurately measure the block's temperature.<sup>[1]</sup>
  - Thiele Tube: Attach the capillary tube to the thermometer using a small rubber band or thread, aligning the sample with the thermometer bulb. Immerse the setup in the oil of the Thiele tube, ensuring the oil level is above the top of the sample.<sup>[12]</sup>

- Heating and Observation:
  - Begin heating the apparatus. For an unknown compound, a rapid initial heating can determine an approximate melting range.<sup>[1]</sup>
  - For a more precise measurement, heat rapidly to about 15-20°C below the expected melting point, then slow the heating rate to 1-2°C per minute.<sup>[1]</sup>
  - Carefully observe the sample.
- Data Recording: Record the temperature at which the first droplet of liquid appears (the beginning of the melting range) and the temperature at which the entire sample has completely liquefied (the end of the melting range).<sup>[1][11]</sup> A pure compound should exhibit a sharp melting range of 0.5-1.0°C.<sup>[1]</sup>
- Cooling and Cleanup: Allow the apparatus to cool completely before handling. Dispose of the used capillary tube in a designated glass waste container. A fresh sample in a new capillary tube must be used for any repeated measurements.<sup>[12]</sup>

This protocol outlines a systematic approach to determining the solubility of **4-nitrobenzenesulfonamide** in various solvents.<sup>[9][13]</sup>

Materials:

- **4-Nitrobenzenesulfonamide**
- Test tubes and rack
- Spatula
- Graduated pipettes or cylinders
- Vortex mixer (optional)
- Solvents: Deionized water, 5% NaOH, 5% NaHCO<sub>3</sub>, 5% HCl, ethanol, hexane.

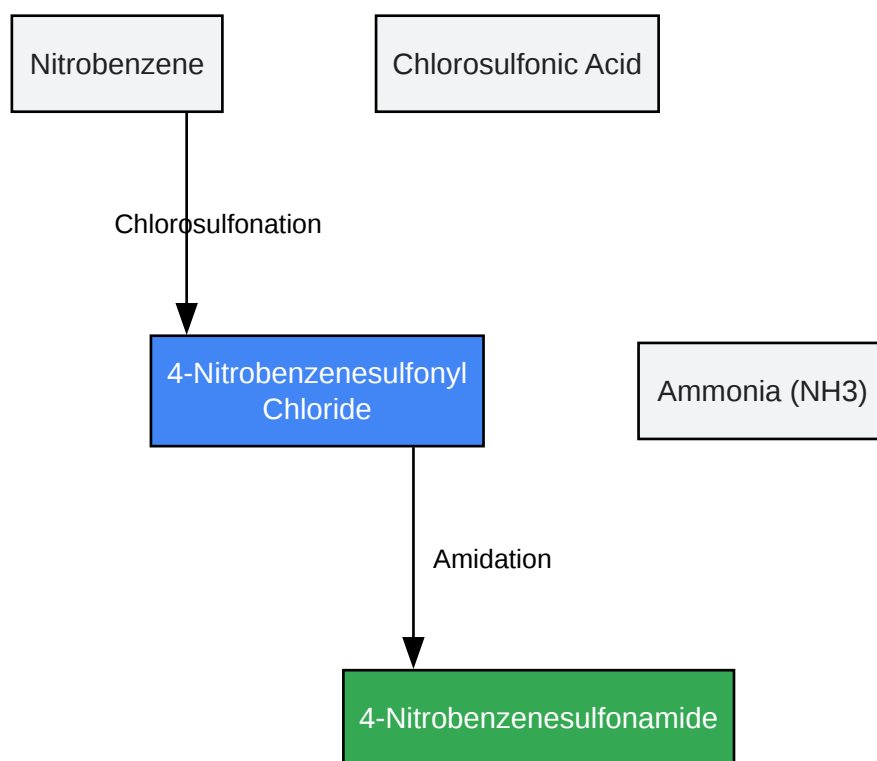
Procedure:

- Sample Preparation: For each solvent, place approximately 25 mg of **4-nitrobenzenesulfonamide** into a clean, dry test tube.
- Solvent Addition: Add 0.75 mL of the selected solvent to the test tube.[\[9\]](#)
- Mixing: Vigorously shake or vortex the test tube for 60 seconds to ensure thorough mixing.[\[14\]](#)
- Observation: Observe the mixture closely.
  - Soluble: The solid dissolves completely, leaving a clear solution.
  - Insoluble: The solid remains undissolved, or the solution is cloudy/has suspended particles.
  - Partially Soluble: A portion of the solid dissolves, but some remains undissolved.
- Systematic Testing: Follow the logical workflow for solubility testing. Start with water. If the compound is insoluble in water, proceed to test its solubility in acidic and basic solutions.[\[10\]](#)[\[13\]](#)
- Data Recording: Record the observations for each solvent in a structured table. For any positive solubility test in an acidic or basic solution, write the corresponding chemical reaction.[\[13\]](#)

## Visualizations

The following diagrams, generated using the DOT language, illustrate key workflows relevant to the analysis of **4-nitrobenzenesulfonamide**.

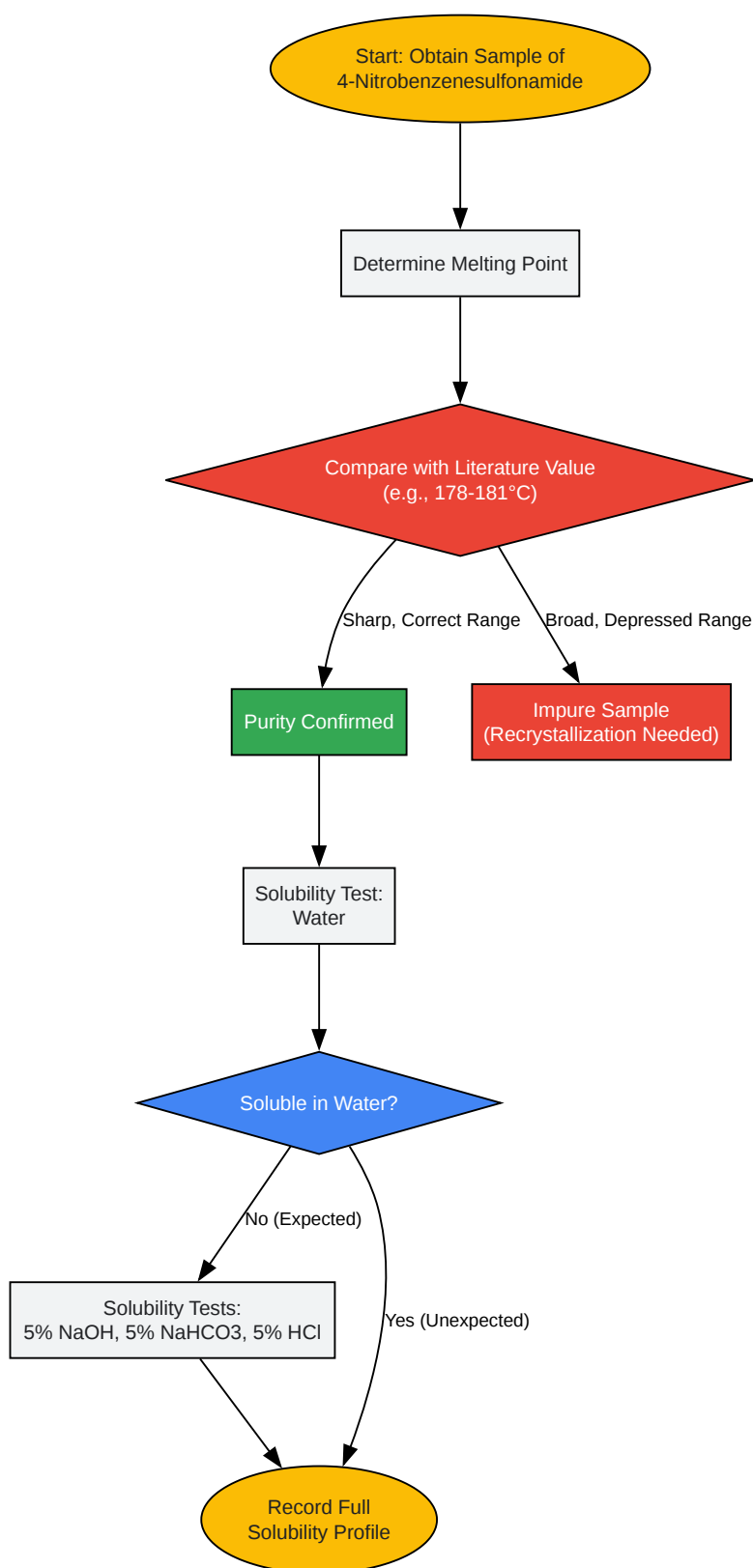
The primary industrial synthesis of **4-nitrobenzenesulfonamide** involves the amidation of 4-nitrobenzenesulfonyl chloride. This precursor is typically prepared via the chlorosulfonation of nitrobenzene.



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#### Synthesis of **4-Nitrobenzenesulfonamide**.

This workflow outlines the logical progression of tests to characterize a sample of **4-nitrobenzenesulfonamide**, starting with purity assessment via melting point and followed by a systematic solubility analysis.



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Workflow for Purity and Solubility Analysis.

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